

Application Notes and Protocols: Preparation of NSC 107512 Stock Solution

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Compound of Interest

Compound Name: NSC 107512

Cat. No.: B10829455

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Abstract

This document provides a detailed protocol for the preparation, storage, and handling of a stock solution for **NSC 107512**, a potent inhibitor of cyclin-dependent kinase 9 (CDK9). Adherence to this protocol is crucial for ensuring the stability, and activity of the compound for reproducible experimental results. The following sections detail the necessary materials, a step-by-step preparation protocol, and essential storage and safety considerations.

Introduction

NSC 107512 is a sangivamycin-like molecule that has demonstrated potent inhibitory effects on CDK9, a key regulator of transcription.^[1] By inhibiting CDK9, **NSC 107512** can induce apoptosis and inhibit tumor growth, making it a compound of significant interest in cancer research, particularly for multiple myeloma.^[1] Accurate and consistent preparation of a stock solution is the first critical step in any in vitro or in vivo study involving this compound. This document outlines a standardized procedure for the preparation of a high-concentration stock solution of **NSC 107512** in Dimethyl Sulfoxide (DMSO).

Chemical and Physical Properties

A summary of the key chemical and physical properties of **NSC 107512** is provided in the table below. This information is essential for accurate calculations and proper handling of the

compound.

Property	Value	Source
Molecular Weight	324.29 g/mol	[1][2]
Formula	C ₁₂ H ₁₆ N ₆ O ₅	[1][2]
Appearance	White to off-white solid	[1]
CAS Number	22242-89-3	[1]
Solubility in DMSO	170 mg/mL (524.22 mM)	[1]

Experimental Protocol: Preparation of a 100 mM NSC 107512 Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **NSC 107512** in DMSO. This high-concentration stock can then be used to prepare working solutions for various experimental needs.

Materials and Equipment

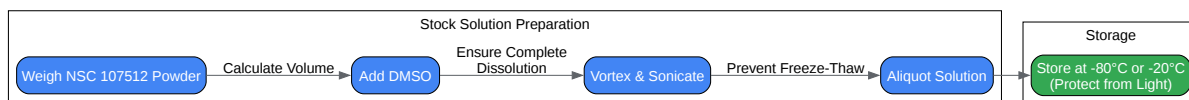
- **NSC 107512** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO), molecular biology grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath sonicator
- Pipettes and sterile, filtered pipette tips
- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Step-by-Step Procedure

- Acclimatize Reagents: Allow the **NSC 107512** powder and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weigh **NSC 107512**: On a calibrated analytical balance, carefully weigh out the desired amount of **NSC 107512** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh out 32.43 mg of **NSC 107512**.
 - Calculation: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 100 \text{ mmol/L} \times 0.001 \text{ L} \times 324.29 \text{ g/mol} \times 1000 \text{ mg/g} = 32.43 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of DMSO to the vial containing the **NSC 107512** powder. For the example above, add 1 mL of DMSO.
- Aid Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid has not fully dissolved, sonicate the solution in a water bath for 10-15 minutes. Intermittent vortexing during sonication can facilitate dissolution.^[1] The use of newly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.^[1]
- Ensure Complete Dissolution: Visually inspect the solution to ensure that no solid particles remain. The solution should be clear.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes or cryovials.^[1]
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] Crucially, protect the stock solution from light.^[1]

Experimental Workflow

The following diagram illustrates the key steps in the preparation of the **NSC 107512** stock solution.

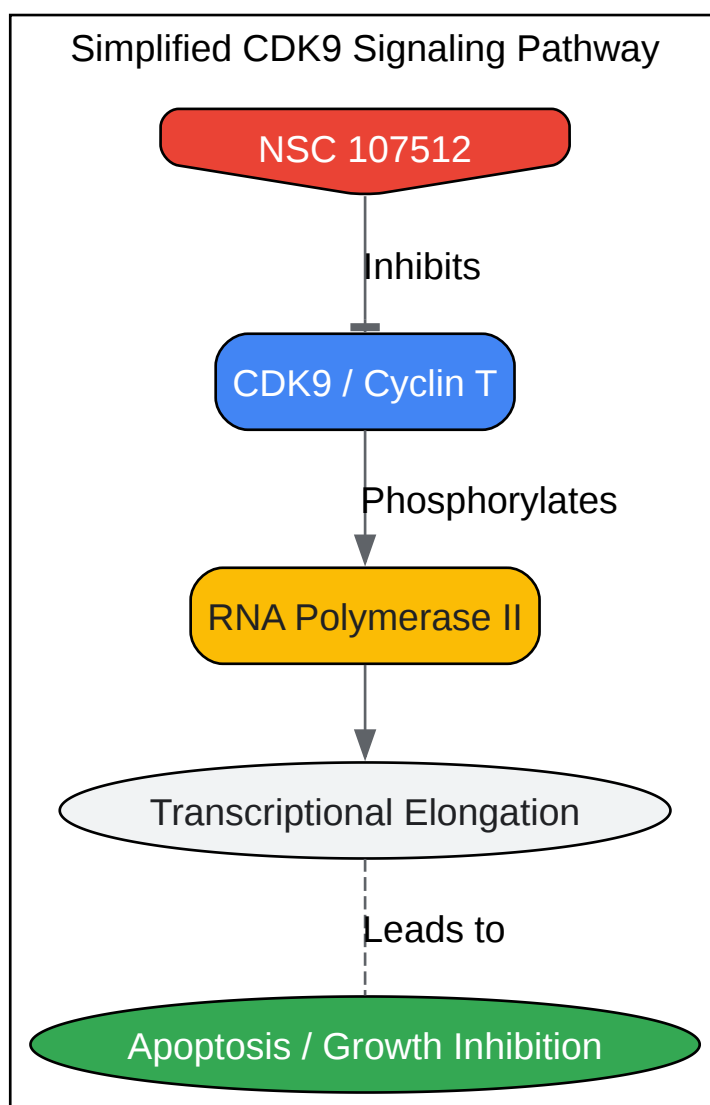


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Caption: Workflow for **NSC 107512** Stock Solution Preparation.

Signaling Pathway Context

NSC 107512 exerts its biological effects primarily through the inhibition of Cyclin-Dependent Kinase 9 (CDK9). The diagram below provides a simplified representation of this signaling pathway.



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Caption: Inhibition of CDK9 by **NSC 107512**.

Safety Precautions

NSC 107512 is a potent bioactive compound. Standard laboratory safety procedures should be followed. Use appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound and its solutions. All handling of the powder should be done in a chemical fume hood or a similar contained environment. Consult the Safety Data Sheet (SDS) for comprehensive safety information.

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References

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